

2-tert-Butyl-6-methylphenol physical and chemical properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-tert-Butyl-6-methylphenol

Cat. No.: B146170

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An In-depth Technical Guide on the Physical and Chemical Properties of **2-tert-Butyl-6-methylphenol**

Introduction

2-tert-Butyl-6-methylphenol, also known as 6-tert-Butyl-o-cresol, is an organic aromatic compound with the chemical formula $C_{11}H_{16}O$.^{[1][2]} It consists of a phenol ring substituted with a tert-butyl group and a methyl group at positions 2 and 6, respectively. This sterically hindered phenol is recognized for its significant antioxidant properties, which makes it a valuable intermediate in the chemical industry.^{[2][3]} It finds applications as a stabilizer in plastics and as an antioxidant in various industrial products.^[2] This technical guide provides a comprehensive overview of its physical and chemical properties, experimental protocols for its characterization, and visualizations of its synthesis and antioxidant mechanism.

Physical and Chemical Properties

2-tert-Butyl-6-methylphenol is a crystalline solid with a light straw color.^{[1][2]} It is soluble in organic solvents such as methyl ethyl ketone, ethanol, benzene, and isooctane, but insoluble in water.^{[1][2][3]}

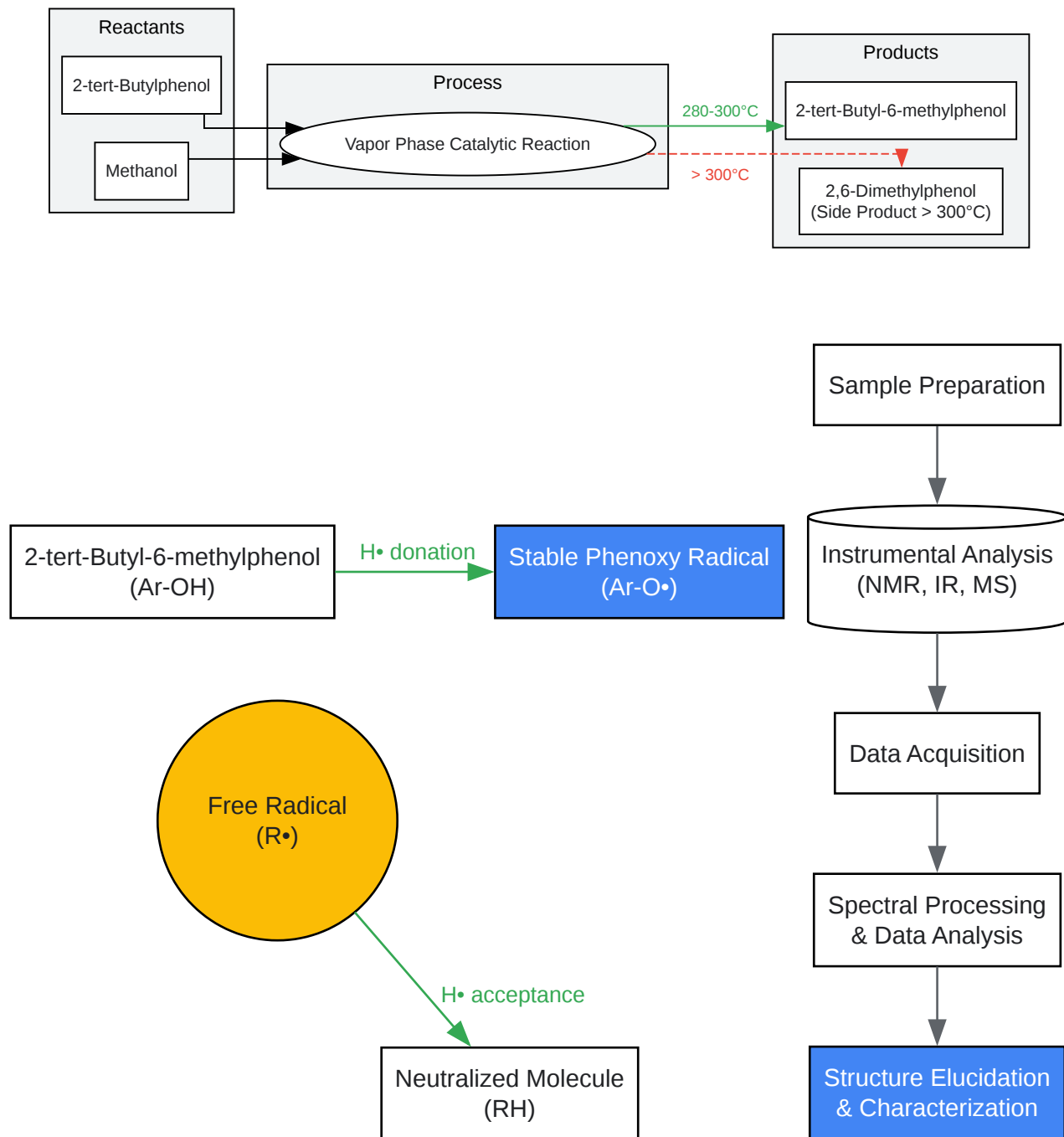
Quantitative Data Summary

The key physical and chemical properties of **2-tert-Butyl-6-methylphenol** are summarized in the table below for easy reference and comparison.

Property	Value	Reference
Molecular Formula	C ₁₁ H ₁₆ O	[1][2]
Molecular Weight	164.24 g/mol	[1][4]
Appearance	Crystalline solid, light straw color	[1][2]
Melting Point	24-27 °C	[1][5]
Boiling Point	230 °C	[1][5]
Density	0.967 g/mL at 25 °C	[1][5]
Refractive Index (n _{20/D})	1.519	[1]
Flash Point	107 °C (224.6 °F) - closed cup	[5]
Water Solubility	Insoluble	[1][2][3]
CAS Number	2219-82-1	[1][6]
InChI Key	BKZXZGWHTRCFPX-UHFFFAOYSA-N	[4]
SMILES String	<chem>Cc1cccc(c1O)C(C)(C)C</chem>	[5]

Chemical Synthesis

A selective method for synthesizing 6-tert-butyl-2-methylphenol involves the vapor phase catalytic methylation of 2-tert-butylphenol with methanol. This reaction is typically carried out at temperatures between 280–300°C.[7] Operating within this temperature range selectively yields the desired product.[7] Increasing the temperature above 300°C can lead to the formation of 2,6-dimethylphenol as a byproduct.[7]



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- To cite this document: BenchChem. [2-tert-Butyl-6-methylphenol physical and chemical properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b146170#2-tert-butyl-6-methylphenol-physical-and-chemical-properties]

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